Synthesis of 3-(2-Hydroxyethyl)benzonitrile: An Application Note and Protocol

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Compound of Interest

Compound Name:	*3-(2-Hydroxyethyl)benzonitrile*
CAS No.:	*193290-27-6*
Cat. No.:	*B060612*

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This document provides a detailed protocol for the synthesis of **3-(2-Hydroxyethyl)benzonitrile**, a valuable intermediate in the development of various pharmaceutical compounds. The described methodology follows a two-step synthetic route starting from commercially available 3-Cyanophenylacetic acid. The protocol is designed to be clear, concise, and reproducible for researchers in organic synthesis and medicinal chemistry.

Synthetic Scheme

The synthesis of **3-(2-Hydroxyethyl)benzonitrile** is achieved through a two-step process:

- Esterification: 3-Cyanophenylacetic acid is converted to its methyl ester, Methyl 3-cyanophenylacetate, via Fischer esterification.
- Reduction: The methyl ester of Methyl 3-cyanophenylacetate is selectively reduced to the corresponding primary alcohol, **3-(2-Hydroxyethyl)benzonitrile**, using a mild reducing agent.

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Data Summary

The following table summarizes the key quantitative data for the synthesis of **3-(2-Hydroxyethyl)benzonitrile**.

Step	Starting Material	Product	Reagents/Catalyst	Solvent	Reaction Time	Temperature	Yield (%)	Purity (%)
1. Esterification	3-Cyanophenylacetic acid	Methyl 3-cyanophenylacetate	Methanol, Sulfuric acid	Methanol	4-6 hours	Reflux (65 °C)	90-95	>98
2. Reduction	Methyl 3-cyanophenylacetate	3-(2-Hydroxyethyl)benzonitrile	Lithium borohydride ($LiBH_4$)	THF	2-3 hours	0 °C to RT	85-90	>99

Experimental Protocols

Step 1: Synthesis of Methyl 3-cyanophenylacetate

Materials:

- 3-Cyanophenylacetic acid
- Methanol (anhydrous)
- Concentrated Sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

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- Round-bottom flask
- Reflux condenser
- Stirring plate and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 3-Cyanophenylacetic acid (1 equivalent) in anhydrous methanol (5-10 mL per gram of acid), add concentrated sulfuric acid (0.1 equivalents) dropwise at room temperature.
- Heat the reaction mixture to reflux (approximately 65 °C) and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and remove the methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford Methyl 3-cyanophenylacetate as a crude product, which can be used in the next step without further purification.

Step 2: Synthesis of 3-(2-Hydroxyethyl)benzonitrile

Materials:

- Methyl 3-cyanophenylacetate
- Lithium borohydride ($LiBH_4$)
- Tetrahydrofuran (THF, anhydrous)

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- 1 M Hydrochloric acid (HCl)
- Ethyl acetate
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Stirring plate and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

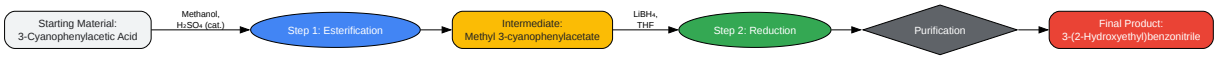
Procedure:

- Dissolve Methyl 3-cyanophenylacetate (1 equivalent) in anhydrous tetrahydrofuran (THF) in a round-bottom flask under a nitrogen atmosphere.
- Cool the solution to 0 °C using an ice bath.
- Slowly add lithium borohydride (1.5 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-3 hours. Monitor the reaction progress by TLC.
- Upon completion, cool the reaction mixture back to 0 °C and cautiously quench the reaction by the slow addition of 1 M HCl.
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

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- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield pure **3-(2-Hydroxyethyl)benzonitrile**.

Visualizations



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Caption: Synthetic workflow for **3-(2-Hydroxyethyl)benzonitrile**.

- To cite this document: BenchChem. [Synthesis of 3-(2-Hydroxyethyl)benzonitrile: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060612/docs#synthesis-of-3-2-hydroxyethyl-benzonitrile-an-application-note-and-protocol]

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